does M8-B have any agonist activity at high concentrations

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Compound of Interest		
Compound Name:	*M8-B*	
Cat. No.:	*B15621113*	Get Quote

M8-B: A Comparative Guide to a Potent TRPM8 Antagonist

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **M8-B**, a potent and selective antagonist of the Transient Receptor Potential Melastatin 8 (TRPM8) channel, with other TRPM8 modulators. Experimental data consistently demonstrates that **M8-B** acts as a pure antagonist, exhibiting no agonist activity even at high concentrations.

Executive Summary

M8-B is a highly effective inhibitor of the TRPM8 ion channel, a key player in cold sensation and a therapeutic target for conditions such as neuropathic pain and migraine. Extensive in vitro studies have shown that **M8-B** blocks the activation of TRPM8 by cold temperatures and chemical agonists like icilin and menthol with high potency. Notably, even at concentrations up to 100 µM, **M8-B** maintains its antagonist profile without any evidence of channel activation.[1] Furthermore, **M8-B** displays excellent selectivity for TRPM8 over other related TRP channels.[2]

Quantitative Comparison of TRPM8 Modulators

The following tables summarize the potency of **M8-B** in comparison to other known TRPM8 modulators.

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Table 1: Potency of TRPM8 Antagonist **M8-B**

Stimulus	Species	IC50 (nM)
Cold	Human	3 ± 1.1
Cold	Rat	2 ± 1.2
Cold	Mouse	2 ± 1.2
Icilin	Human	11 ± 1.2
Icilin	Rat	11 ± 1.1
Icilin	Mouse	6 ± 1.1
Menthol	Human	1 ± 1.4
Menthol	Rat	2 ± 1.3
Menthol	Mouse	2 ± 1.2
(Data sourced from multiple studies)[2][3]		

Table 2: Comparative Potency of TRPM8 Agonists

Compound	Species	EC50
Icilin	Human	0.36 µM - 1.4 µM
Menthol	Human	101 ± 13 µM
Menthol	Mouse	62.64 ± 1.2 µM
(Data sourced from multiple studies)[4][5][6][7]		

Table 3: Selectivity Profile of **M8-B**

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TRP Channel	Activity (at >20 μM)
Other TRP Channels	No effect
(Data sourced from Axon Medchem)[2]	

Signaling Pathways and Experimental Workflows

To understand the mechanism of action of **M8-B**, it is crucial to visualize the TRPM8 signaling pathway and the experimental setups used to characterize its antagonist activity.

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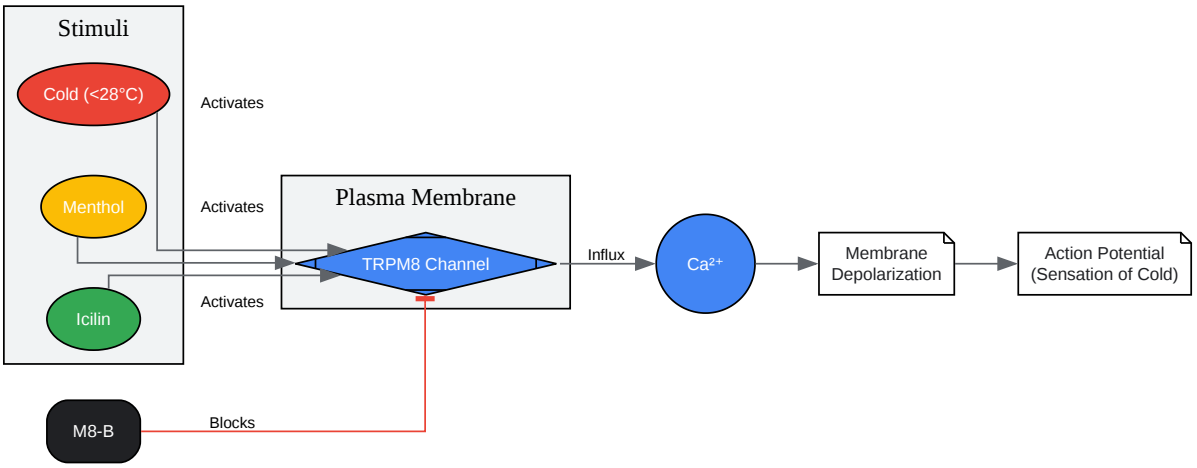

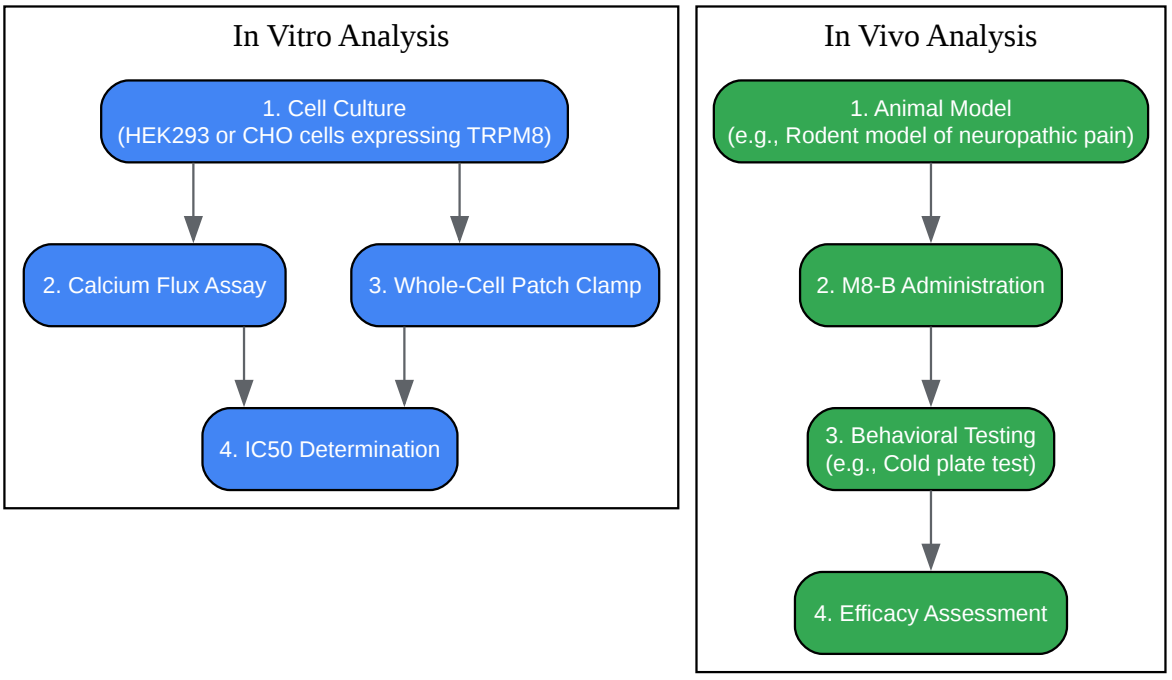

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